

# Application Notes and Protocols: IR-820

## Encapsulation in PLGA Nanoparticles

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### Compound of Interest

Compound Name: IR-820

Cat. No.: B15141578

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This document provides a comprehensive guide to the synthesis and characterization of **IR-820** loaded Poly(lactic-co-glycolic acid) (PLGA) nanoparticles. These nanoparticles are of significant interest for various biomedical applications, particularly in photothermal therapy (PTT) for cancer treatment.

## Introduction

**IR-820** is a near-infrared (NIR) cyanine dye that can efficiently convert light energy into heat, making it a potent photothermal agent. However, its poor water solubility and instability in biological environments limit its direct application. Encapsulation of **IR-820** within biodegradable and biocompatible PLGA nanoparticles overcomes these limitations by improving its stability, bioavailability, and tumor accumulation through the enhanced permeability and retention (EPR) effect. This application note details the synthesis of **IR-820** loaded PLGA nanoparticles via the oil-in-water (o/w) single emulsion solvent evaporation method, along with protocols for their characterization.

## Data Summary

The following tables summarize typical quantitative data obtained during the synthesis and characterization of **IR-820** loaded PLGA nanoparticles.

Table 1: Physicochemical Properties of **IR-820** Loaded PLGA Nanoparticles

| Parameter                    | Typical Value |
|------------------------------|---------------|
| Hydrodynamic Diameter (nm)   | 100 - 200     |
| Polydispersity Index (PDI)   | < 0.2         |
| Zeta Potential (mV)          | -20 to -40    |
| Encapsulation Efficiency (%) | > 80%         |
| Drug Loading (%)             | 1 - 5%        |

Table 2: In Vitro Characterization Results

| Assay                        | Result                                                               |
|------------------------------|----------------------------------------------------------------------|
| Photothermal Conversion      | Significant temperature increase upon NIR laser irradiation (808 nm) |
| Stability                    | Stable in physiological buffer for extended periods                  |
| In Vitro Cytotoxicity (Dark) | Low cytotoxicity in the absence of laser irradiation                 |
| In Vitro Phototoxicity       | High cytotoxicity in cancer cells upon laser irradiation             |

## Experimental Protocols

### Materials

- Poly(lactic-co-glycolic acid) (PLGA) (50:50 lactide:glycolide ratio, carboxyl-terminated)
- IR-820** dye

- Dichloromethane (DCM)
- Poly(vinyl alcohol) (PVA)
- Deionized (DI) water
- Acetone
- Phosphate-buffered saline (PBS)

## Protocol 1: Synthesis of IR-820 Loaded PLGA Nanoparticles (Single Emulsion Solvent Evaporation)

- Organic Phase Preparation:
  - Dissolve 50 mg of PLGA in 2 mL of dichloromethane (DCM).
  - Add 2.5 mg of **IR-820** to the PLGA solution and vortex until fully dissolved.
- Aqueous Phase Preparation:
  - Prepare a 2% (w/v) solution of poly(vinyl alcohol) (PVA) in 50 mL of deionized (DI) water.
- Emulsification:
  - Add the organic phase dropwise to the aqueous phase while sonicating on an ice bath.
  - Sonicate for 3 minutes at 40% amplitude to form an oil-in-water (o/w) emulsion.
- Solvent Evaporation:
  - Transfer the emulsion to a beaker and stir magnetically at room temperature for at least 4 hours to allow for the complete evaporation of DCM.
- Nanoparticle Collection and Purification:
  - Centrifuge the nanoparticle suspension at 15,000 rpm for 20 minutes at 4°C.

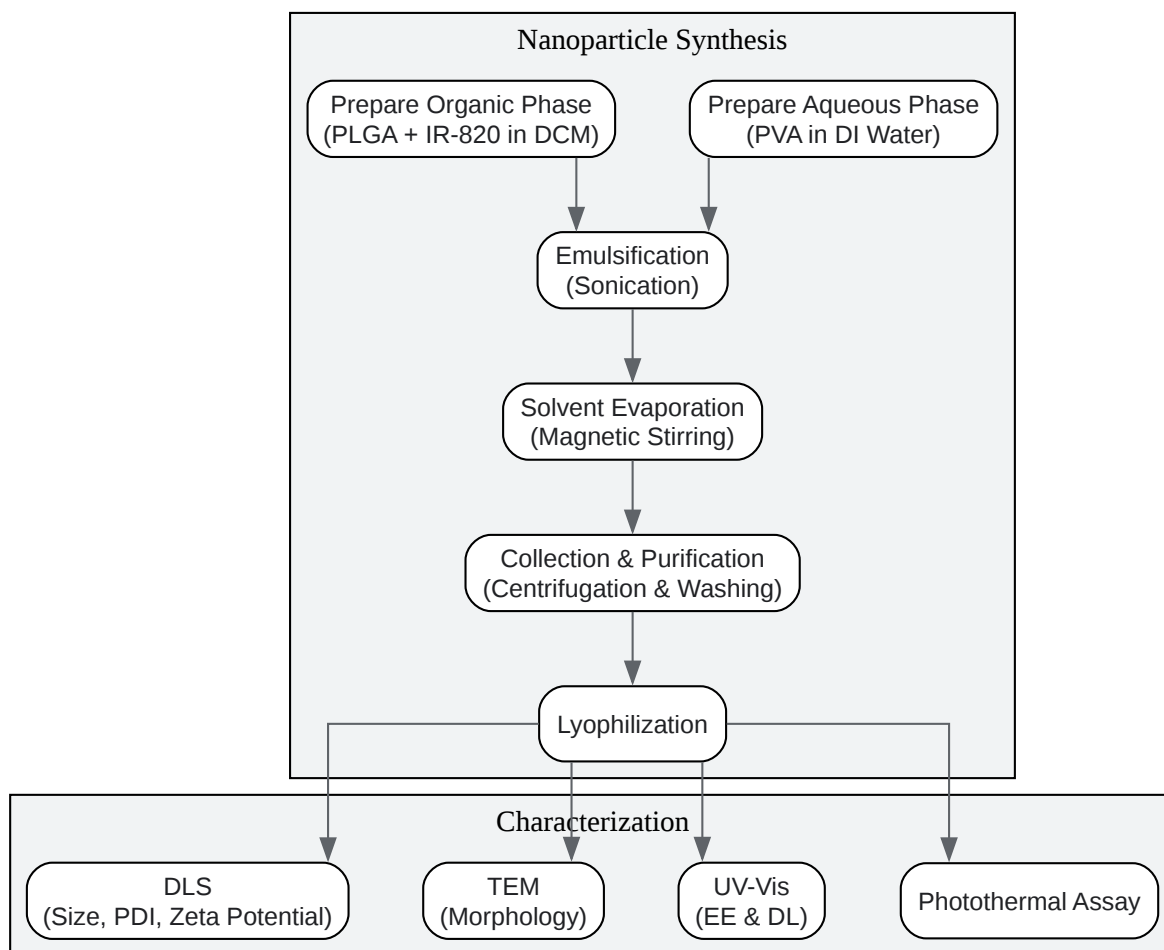
- Discard the supernatant and wash the nanoparticle pellet with DI water three times by repeated centrifugation and resuspension.
- Lyophilization and Storage:
  - Resuspend the final nanoparticle pellet in a small volume of DI water containing a cryoprotectant (e.g., 5% sucrose).
  - Freeze the suspension and lyophilize for 48 hours to obtain a dry powder.
  - Store the lyophilized nanoparticles at -20°C.

## Protocol 2: Characterization of IR-820 Loaded PLGA Nanoparticles

- Particle Size, Polydispersity Index (PDI), and Zeta Potential:
  - Resuspend a small amount of lyophilized nanoparticles in DI water.
  - Analyze the suspension using Dynamic Light Scattering (DLS) to determine the hydrodynamic diameter, PDI, and zeta potential.
- Morphology:
  - Prepare a dilute suspension of nanoparticles in DI water.
  - Place a drop of the suspension onto a carbon-coated copper grid and allow it to air dry.
  - Image the nanoparticles using Transmission Electron Microscopy (TEM).
- Encapsulation Efficiency (EE) and Drug Loading (DL):
  - To determine the amount of encapsulated **IR-820**:
    - Dissolve a known weight of lyophilized nanoparticles in a suitable solvent (e.g., DMSO).
    - Measure the absorbance of the solution using a UV-Vis spectrophotometer at the characteristic wavelength of **IR-820** (around 820 nm).

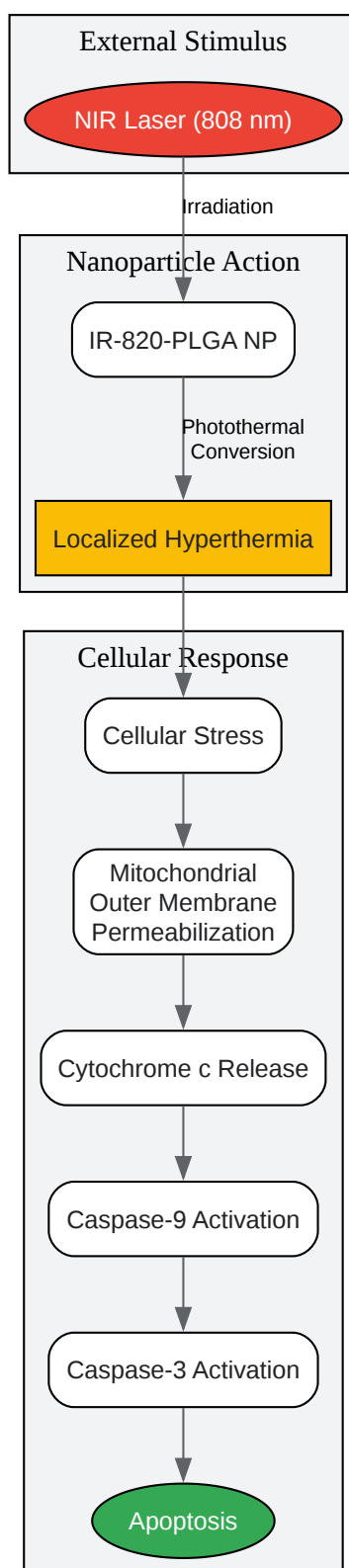
- Calculate the concentration of **IR-820** using a standard curve.
- To determine the amount of free **IR-820**:
  - Collect the supernatant during the washing steps of the synthesis protocol.
  - Measure the absorbance of the supernatant to quantify the amount of non-encapsulated **IR-820**.
- Calculate EE and DL using the following formulas:
  - $EE (\%) = (\text{Total amount of IR-820} - \text{Amount of free IR-820}) / \text{Total amount of IR-820} * 100$
  - $DL (\%) = (\text{Weight of encapsulated IR-820}) / (\text{Weight of nanoparticles}) * 100$
- In Vitro Photothermal Performance:
  - Disperse the nanoparticles in PBS at a known concentration.
  - Place the suspension in a suitable container (e.g., a cuvette or a well plate).
  - Irradiate the suspension with an 808 nm NIR laser at a specific power density (e.g., 1 W/cm<sup>2</sup>).
  - Monitor the temperature change of the suspension over time using a thermocouple or an infrared thermal imaging camera.

## Visualizations



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Caption: Experimental workflow for the synthesis and characterization of **IR-820** loaded PLGA nanoparticles.



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